

# Personal protective equipment for handling Methyl 6-aminohexanoate hydrochloride

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## Compound of Interest

Compound Name: *Methyl 6-aminohexanoate hydrochloride*

Cat. No.: *B145788*

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## Essential Safety and Handling Guide for Methyl 6-aminohexanoate hydrochloride

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This document provides critical safety protocols and logistical information for the handling and disposal of **Methyl 6-aminohexanoate hydrochloride** (CAS RN: 1926-80-3). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

## Hazard Identification and Personal Protective Equipment (PPE)

**Methyl 6-aminohexanoate hydrochloride** is classified as harmful if swallowed and causes serious eye irritation.<sup>[1]</sup> Appropriate personal protective equipment must be worn at all times when handling this compound.

Recommended Personal Protective Equipment:

| Protection Type        | Specification   | Rationale  |
|------------------------|---|--|
| Eye Protection         | Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved eye protection. A face shield may also be necessary. | To prevent eye contact which can cause serious irritation.[1][2] |
| Hand Protection        | Chemically resistant gloves (e.g., nitrile or neoprene) inspected prior to use.   | To prevent skin contact.[3][4]                                   |
| Respiratory Protection | A NIOSH-approved N95 or P1 (EN143) respirator should be used when handling the powder form to avoid inhalation of dust particles.[5]  | To prevent respiratory tract irritation.[6]                      |
| Body Protection        | A lab coat or disposable gown should be worn to protect street clothing.  | To prevent skin and clothing contamination.[3]                   |

## Physical and Chemical Properties

Understanding the physical and chemical properties of **Methyl 6-aminohexanoate hydrochloride** is crucial for safe handling and storage.

| Property          | Value  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C <sub>7</sub> H <sub>16</sub> ClNO <sub>2</sub> | [1][7]    |
| Molecular Weight  | 181.66 g/mol                                     | [1][7]    |
| Appearance        | White flakes or crystals                         | [8]       |
| Melting Point     | 117 - 124 °C                                     | [8]       |
| Odor              | Odorless   | [5]       |
| Solubility        | Soluble in water                                 | [4]       |

## Safe Handling and Storage Procedures

### Handling:

- Always handle **Methyl 6-aminohexanoate hydrochloride** in a well-ventilated area, preferably in a chemical fume hood.[3]
- Avoid the formation of dust and aerosols.[2]
- Wash hands thoroughly after handling.[3]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not eat, drink, or smoke when using this product.[4]

### Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep in a cool place, away from heat and direct sunlight.[4][5]
- Store away from incompatible materials such as strong oxidizing agents.[4][5]

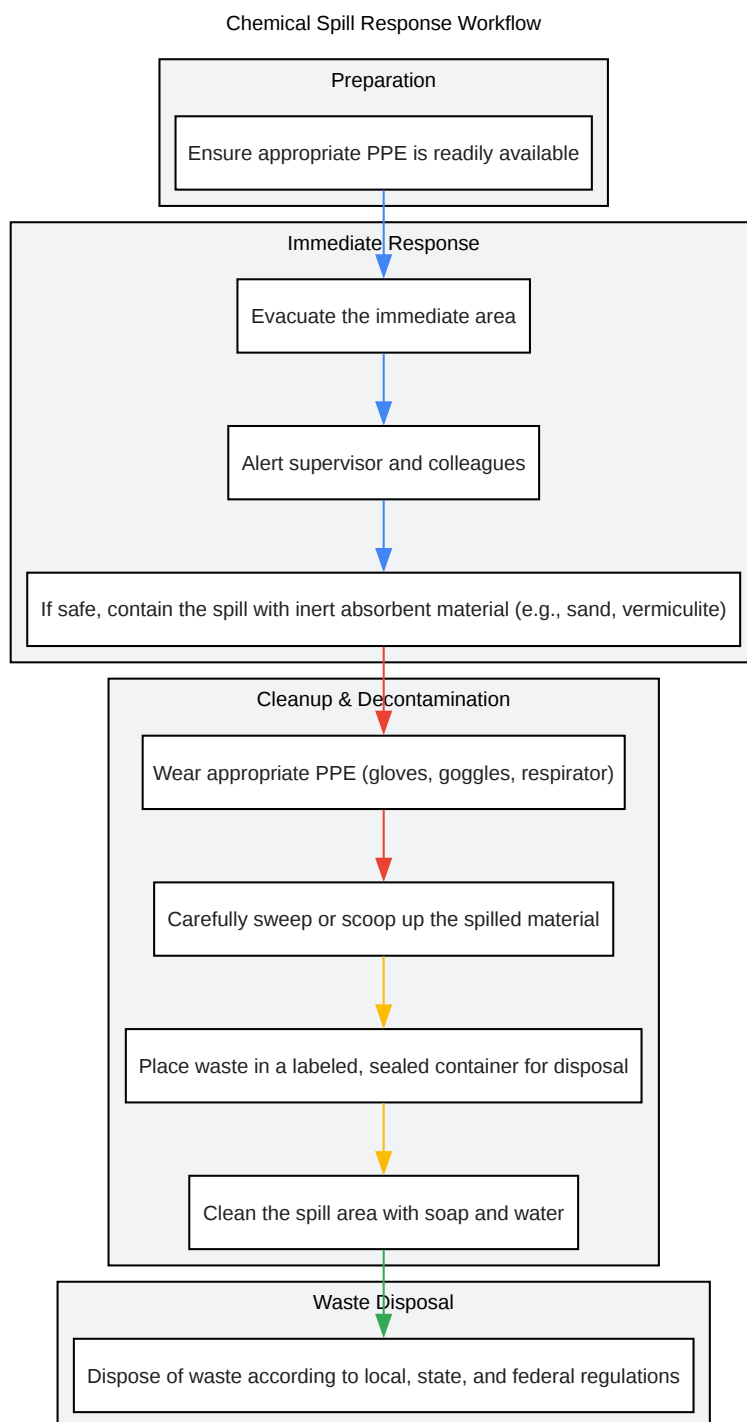
## First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

| Exposure Route | First Aid Procedure  |
|----------------|--|
| Eye Contact    | Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[4]</a> |
| Skin Contact   | Take off contaminated clothing. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention. <a href="#">[2]</a> <a href="#">[4]</a>                                   |
| Inhalation     | Move the person into fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. <a href="#">[2]</a> <a href="#">[4]</a>                      |
| Ingestion      | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately. <a href="#">[2]</a> <a href="#">[4]</a>      |

## Spill and Disposal Procedures

Chemical Spill Workflow:



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Caption: Workflow for responding to a **Methyl 6-aminohexanoate hydrochloride** spill.

Disposal Plan:

Dispose of surplus and non-recyclable solutions to a licensed disposal company.[2] Do not allow the product to enter drains.[2] Contaminated packaging should be disposed of as unused product.[2] All disposal practices must be in accordance with local, state, and federal regulations.[4]

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## References

- 1. Methyl 6-aminohexanoate hydrochloride | C7H16ClNO2 | CID 11499324 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. angenechemical.com [angenechemical.com]
- 3. Methyl 6-aminohexanoate Hydrochloride | CAS No: 1926-80-3 [aquigenbio.com]
- 4. fishersci.co.uk [fishersci.co.uk]
- 5. carlroth.com [carlroth.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. scbt.com [scbt.com]
- 8. METHYL 6-AMINOCAPROATE HYDROCHLORIDE - Safety Data Sheet [chemicalbook.com]
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